

# furfuryl mercaptan purity specifications comparison

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## Compound Focus: Furfuryl mercaptan

CAS No.: 98-02-2

Cat. No.: S584587

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## Purity Specifications Overview

The information below summarizes the available data on **furfuryl mercaptan** purity grades and key manufacturers.

Purity Grade	Key Specifications / Applications	Key Manufacturers/Suppliers
<b>FG (Fragrance Grade)</b> [1]	Assay: <b>98%</b> ; Meets purity specs of JECFA; follows IFRA guidelines; Complies with EU and FDA regulations for fragrances/flavors [1].	Merck (Sigma-Aldrich) [1], Thermo Fisher Scientific [2], TCI [2]
<b>Min Purity 98%-99%</b> [2]	Market segment for high-purity material, typically used in <b>Research</b> and <b>Medical</b> applications [2].	Santa Cruz Biotechnology [2], Toronto Research Chemicals [2]
<b>Min Purity More Than 99%</b> [2]	Highest purity segment, used for specialized <b>Research</b> and <b>Medical</b> applications [2].	Clearsynth [2], Spectrum Chemical [2]

Purity Grade	Key Specifications / Applications	Key Manufacturers/Suppliers
Low Purity [3]	Used in applications where stringent purity is less critical, such as some <b>Food and Beverage</b> flavorings or industrial chemical synthesis [3].	Various industrial suppliers

## Experimental Protocol for Synthesis

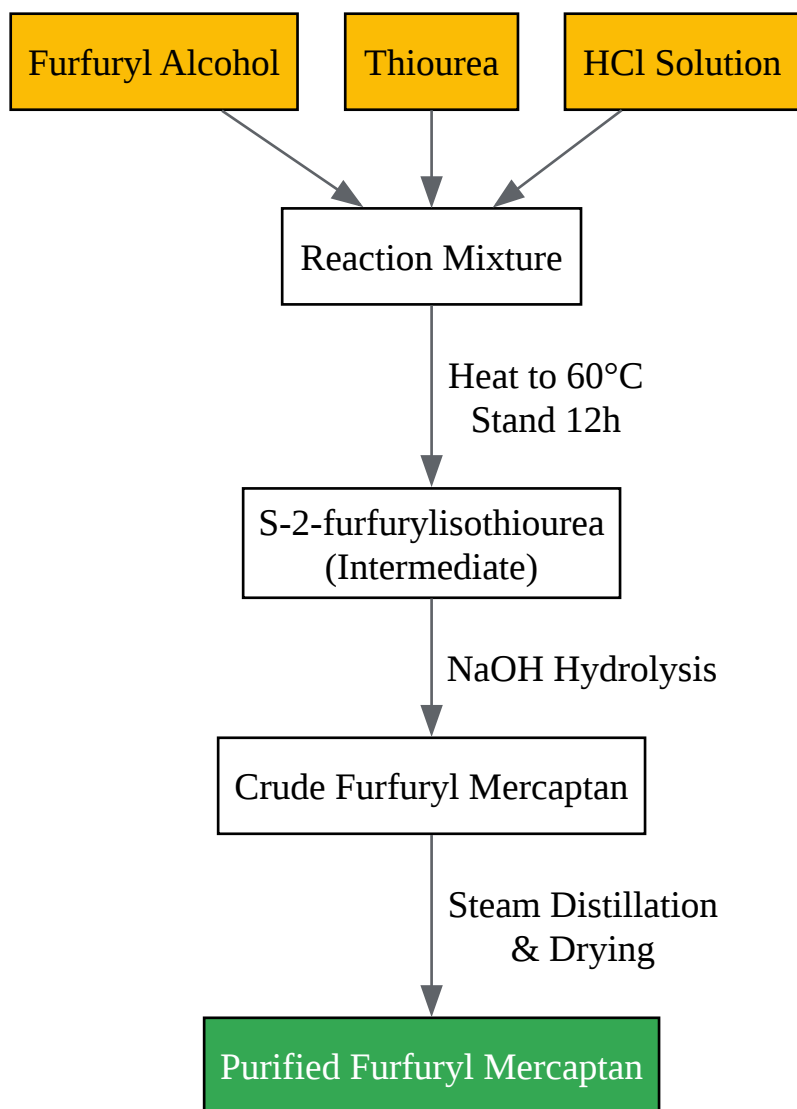
For research and development purposes, here is a classic laboratory-scale synthesis method for **furfuryl mercaptan**, which can serve as a basis for understanding production and purification.

**Synthesis from Furfuryl Alcohol and Thiourea** [4] This method avoids the use of unstable furfuryl halides and is a standard preparative procedure.

- **Procedure:**

- **Reaction:** In a 3L round-bottomed flask placed in an effective fume hood, 5 moles of thiourea is dissolved in 500 ml of water and 400 ml of concentrated hydrochloric acid with gentle heating. After cooling to 30°C, 5 moles of furfuryl alcohol is added [4].
- **Temperature Control:** The strongly exothermic reaction is controlled by cooling with tap water to maintain the temperature near 60°C to avoid attack on the furan ring. The solution is then allowed to stand at room temperature for 12 hours [4].
- **Liberation of Mercaptan:** A solution of 225 g of sodium hydroxide in 250 ml of water is poured into the reaction mixture to decompose the intermediate *S-2-furfurylthiourea* [4].
- **Isolation and Purification:** The crude mercaptan is separated via steam distillation. The oily layer is separated from the distillate, dried with calcium chloride, and can be distilled in a nitrogen atmosphere (boiling point 155°C at 759 mm Hg). The yield is typically 55-60% [4].

The workflow below illustrates the key stages of this synthesis protocol.



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## Research and Application Context

To supplement the purity data, here is some key information about the compound's uses and handling.

- **Primary Applications:** Its dominant use is as a flavor and fragrance ingredient, crucial for providing the characteristic **roasted coffee aroma** [1] [5]. It also sees application in pharmaceutical and chemical research as a synthetic intermediate [3].
- **Safety and Handling:** **Furfuryl mercaptan** is a **flammable liquid** (Flash point **45°C**) and is harmful if swallowed, in contact with skin, or inhaled. It causes serious eye irritation and may cause respiratory irritation. Safe handling requires an effective fume hood [1] [4] [5].

- **Metabolism Studies:** *In vitro* studies using rat liver microsomes and hepatocytes suggest **furfuryl mercaptan** can be metabolized via pathways involving **thiol methyltransferase** and **flavin-containing monooxygenase (FMO)** enzymes [6].

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## References

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